

KHS101: A Technical Whitepaper on a Novel Anti-Cancer Therapeutic Targeting Mitochondrial Metabolism

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Compound of Interest

Compound Name: KHS101

Cat. No.: B15575453

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Executive Summary

KHS101 is a synthetic small molecule that has emerged as a promising anti-cancer therapeutic, demonstrating potent cytotoxic effects in preclinical models of glioblastoma multiforme (GBM) and triple-negative breast cancer (TNBC).[1][2][3] This document provides an in-depth technical guide on **KHS101**, consolidating current research findings on its mechanism of action, quantitative efficacy data, and detailed experimental protocols. **KHS101**'s unique therapeutic strategy of targeting mitochondrial integrity and energy metabolism in cancer cells, leading to their self-destruction, presents a novel avenue for the development of targeted cancer therapies.[4][5]

Mechanism of Action

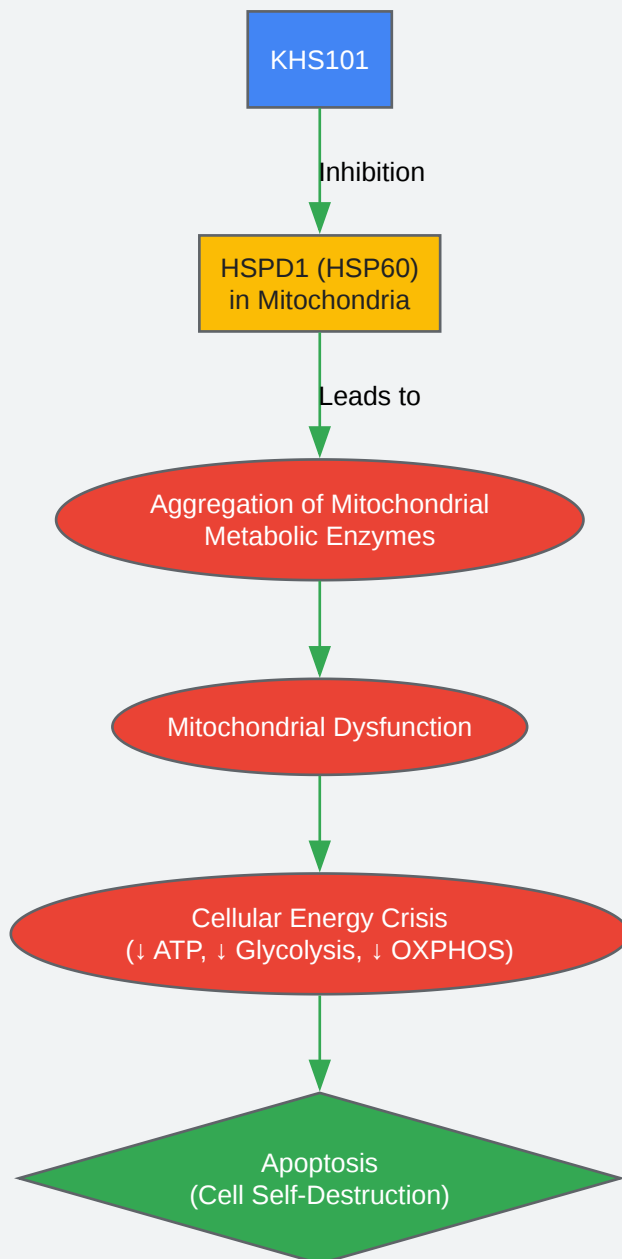
KHS101 exerts its anti-cancer effects primarily by disrupting mitochondrial function through the inhibition of the mitochondrial chaperone Heat Shock Protein Family D Member 1 (HSPD1), also known as HSP60.[1][2][6] In cancer cells, particularly in glioblastoma, **KHS101**'s interaction with HSPD1 leads to the aggregation of proteins crucial for mitochondrial integrity and energy metabolism.[1][2] This disruption results in a cascade of events, including impaired mitochondrial bioenergetic capacity and a shutdown of the cell's energy supply, ultimately

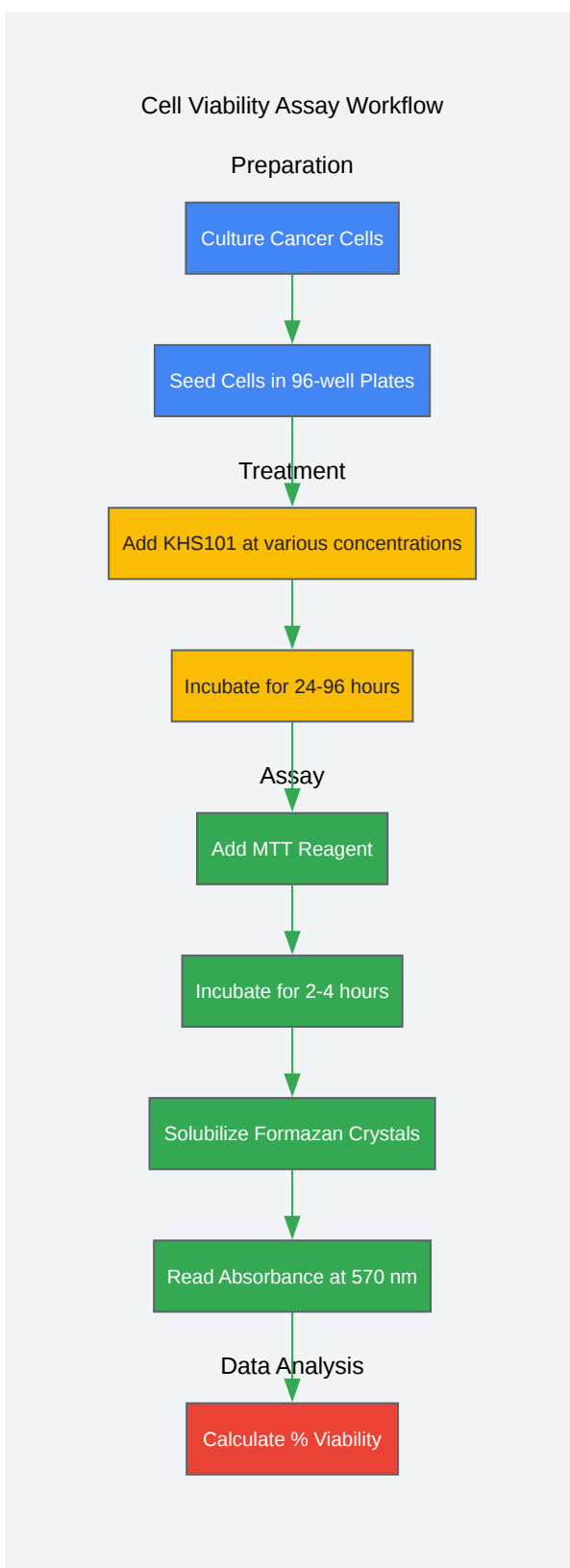
triggering apoptosis.[4][5] Notably, **KHS101** demonstrates selectivity for cancer cells, leaving noncancerous brain cells largely unaffected.[1][2]

Some studies also suggest that Transforming Acidic Coiled-Coil Containing Protein 3 (TACC3) may be a biologically relevant target of **KHS101**, although its role in the observed cytotoxicity in glioblastoma is considered secondary to the effects on HSPD1.[7] In triple-negative breast cancer, **KHS101** has been shown to induce a G2/M phase cell cycle arrest.[3]

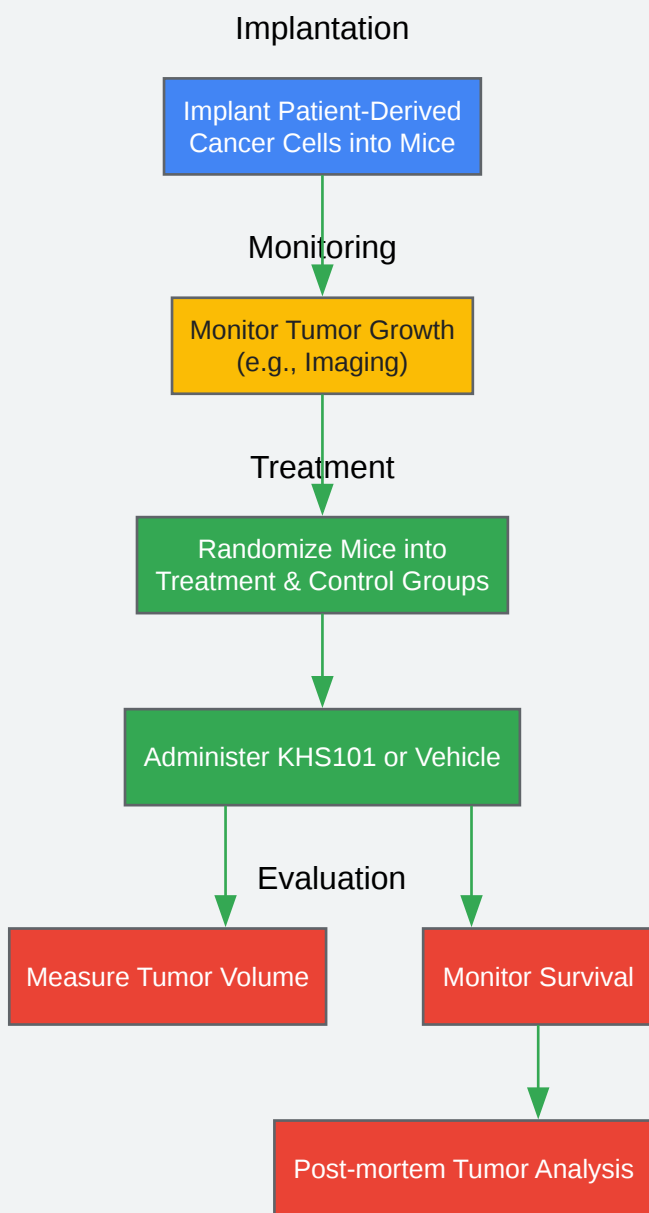
Below is a diagram illustrating the proposed signaling pathway of **KHS101** in cancer cells.

Proposed Mechanism of Action of KHS101 in Cancer Cells





Patient-Derived Xenograft (PDX) Model Workflow

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